Application Notes and Protocols: Preparation and Use of Mandelin Reagent

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ammonium metavanadate*
CAS No.:	*11115-67-6*
Cat. No.:	*B3417646*

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Introduction

The Mandelin reagent is a colorimetric spot-test used for the presumptive identification of a wide range of alkaloids and other chemical compounds.[1] Developed by German pharmacologist Karl Friedrich Mandelin, the reagent is composed of a solution of **ammonium metavanadate** in concentrated sulfuric acid.[1][2] It serves as a rapid, preliminary screening tool in forensic analysis, harm reduction, and chemical research. The reaction mechanism involves the oxidation of the analyte by the vanadate ion in a highly acidic medium, leading to the formation of colored transition metal complexes that are characteristic of the substance being tested.[2][3] These application notes provide detailed protocols for the preparation, safe handling, and application of the Mandelin reagent.

Quantitative Data Summary

Reagent Formulations

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Several formulations for the Mandelin reagent have been documented. The choice of formulation may depend on specific laboratory protocols or historical precedent. The most commonly cited method is that of the United States Department of Justice.[1][2][4]

Formulation Reference	Ammonium Metavanadate (NH_4VO_3)	Concentrated Sulfuric Acid (H_2SO_4, 95-98%)	Additional Solvents	Notes
U.S. Dept. of Justice[1][2][4]	0.5 g - 1.0 g	100 mL	None	This is the most frequently referenced protocol for general use.
1% Solution[3][5][6]	1.0 g	100 mL	None	Often described as a 1% solution.
Aqueous Dissolution Method[7]	1.0 g	q.s. to 100 mL	1.5 mL Water	Ammonium metavanadate is first dissolved in water before adding acid.
Dilute Formulation[8]	1 part (e.g., 0.5 g)	200 parts (e.g., 100 mL)	None	A less concentrated formulation.

Physical and Chemical Properties

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Property	Value	Reference
Appearance	Yellow to deep red liquid.[1][9] May have natural sediment.[3] [9]	[1][3][9]
Density	~1.79 g/cm³ at 20 °C	[10]
Stability / Shelf Life	~6 months.[11] Can be extended by refrigeration/freezing.[9][12]	[9][11][12]
Signs of Degradation	Color changes to green.[4][9]	[4][9]

Experimental Protocols

Protocol for Preparation of Mandelin Reagent (U.S. Dept. of Justice Method)

This protocol describes the preparation of 100 mL of Mandelin reagent. All procedures must be conducted in a certified fume hood while wearing appropriate personal protective equipment (PPE).

3.1.1 Materials and Equipment

- **Ammonium metavanadate** (NH_4VO_3), analytical grade
- Concentrated sulfuric acid (H_2SO_4), 95-98%
- 100 mL volumetric flask, borosilicate glass
- 150 mL glass beaker, borosilicate glass
- Glass stirring rod
- Analytical balance
- Magnetic stirrer and stir bar (optional)

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- Amber glass storage bottle with a corrosion-resistant cap

3.1.2 Safety Precautions

- Extreme Corrosive Hazard: Concentrated sulfuric acid is highly corrosive and hygroscopic. It causes severe burns on contact with skin and eyes.[10][13] The addition of acid to the solid or any residual moisture can generate significant heat.[10][14]
- Toxicity: Vanadium compounds are toxic if inhaled or ingested.[13][15]
- Personal Protective Equipment (PPE): A lab coat, chemical splash goggles, a face shield, and heavy-duty, acid-resistant gloves (e.g., butyl rubber) are mandatory.[10][13][14]
- Handling: Perform all steps in a fume hood to avoid inhaling corrosive and toxic fumes.[10] An eye wash station and safety shower must be readily accessible.[14]

3.1.3 Preparation Procedure

- Weighing: Accurately weigh 0.5 g to 1.0 g of **ammonium metavanadate** and place it into a clean, dry 150 mL glass beaker.[1]
- Acid Measurement: Carefully measure 100 mL of concentrated (95-98%) sulfuric acid.
- Mixing: Place the beaker containing the **ammonium metavanadate** on a magnetic stirrer (optional). Slowly and carefully add the concentrated sulfuric acid to the beaker in small increments.[1][2]
  - CRITICAL STEP: The addition of sulfuric acid is exothermic. Add the acid slowly to control the temperature increase.
- Dissolution: Stir the mixture continuously with a glass stirring rod or magnetic stir bar until the **ammonium metavanadate** is completely dissolved. The solution will turn a distinct yellow to reddish color.[1][9] This may take some time.
- Transfer and Storage: Once fully dissolved, carefully transfer the reagent to a clean, dry, and appropriately labeled amber glass storage bottle.[9]

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- Storage Conditions: Store the reagent in a cool, dark, and dry place, such as a designated acid cabinet.[9][11][12] For prolonged shelf life, refrigeration or freezing is recommended.[9][12] If frozen, allow the reagent to warm to room temperature before use.[9]

Protocol for Use in Presumptive Spot Testing

3.2.1 Materials

- Mandelin Reagent
- Test sample (a few milligrams or a small scraping)
- White ceramic spot plate or glass test tube[6]
- Spatula

3.2.2 Procedure

- Place a small amount (1-2 mg) of the suspected substance onto a clean, dry spot plate.[7]
- Add one to two drops of the Mandelin reagent directly to the substance.[6][16]
- Observe any color change that occurs immediately and over the next 60 seconds.[12]
- Compare the observed color change to a reference chart to make a presumptive identification.

Visualizations

Mandelin Reagent Preparation Workflow

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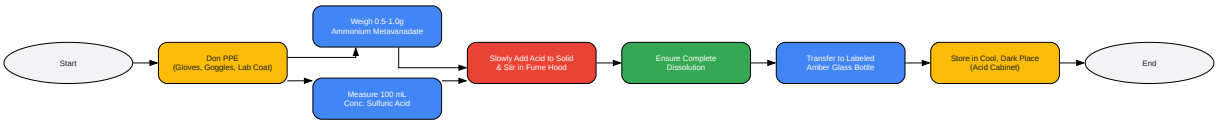

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Caption: Workflow for the safe preparation of Mandelin reagent.

Logical Flow of Presumptive Analysis

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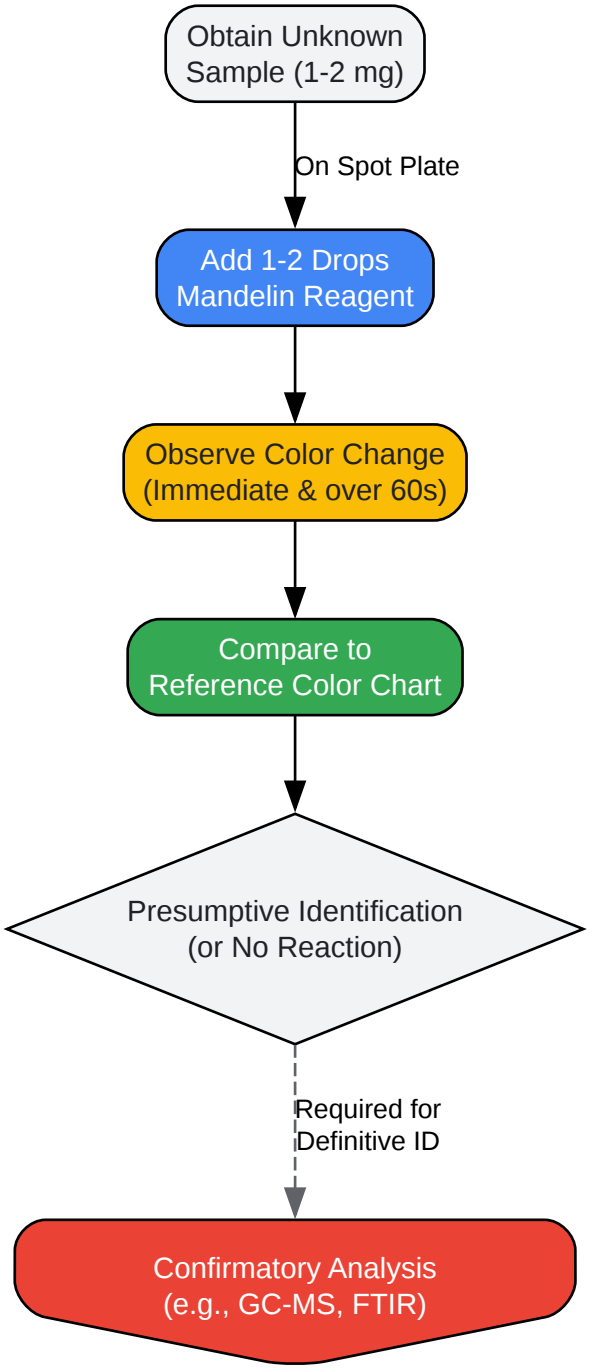

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